

# Comprehensive Safety and Handling Guide for FAK Inhibitor 2

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## Compound of Interest

Compound Name: FAK inhibitor 2

Cat. No.: B8107620

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **FAK Inhibitor 2**. The following procedural guidance is designed to ensure the safe operational use and disposal of this potent focal adhesion kinase (FAK) inhibitor.

## Chemical and Physical Properties

A summary of the key quantitative data for two compounds identified as "**FAK inhibitor 2**" or "**FAK-IN-2**" is presented below. It is crucial to verify the CAS number of the specific inhibitor being used to ensure the correct safety procedures are followed.

Property	FAK inhibitor 2	FAK-IN-2
CAS Number	2354405-14-2[1][2]	Not specified, but associated with compound 11w in a study
Molecular Formula	C29H33F3N8O2S2[1][2]	C28H31ClN8O3[3]
Molecular Weight	646.75 g/mol [1][2]	563.05 g/mol [3]
IC50	0.07 nM[2][4]	35 nM[5]
Hazard Classification	Not classified as a hazardous substance or mixture.[1]	Acute toxicity, Oral (Category 4); Very toxic to aquatic life with long lasting effects.[3]
Storage (Powder)	-20°C for 1 month, -80°C for 6 months (sealed, away from moisture and light).[4]	-20°C[3]
Storage (in Solvent)	-80°C[3]	-80°C[3]

## Personal Protective Equipment (PPE)

Due to the potent biological activity of FAK inhibitors and the potential for hazardous properties, a cautious approach to personal protection is warranted. The following PPE is mandatory when handling **FAK Inhibitor 2** in solid or solution form.

- **Gloves:** Two pairs of chemotherapy-rated, powder-free nitrile gloves should be worn at all times.[6] Change gloves immediately if contaminated, punctured, or torn.
- **Gown:** A disposable, back-closing gown made of a low-permeability fabric, such as polyethylene-coated polypropylene, is required.[6][7] Cuffs should be tucked into the outer pair of gloves.
- **Eye and Face Protection:** ANSI-rated safety glasses with side shields are the minimum requirement. A full-face shield should be worn in addition to safety glasses when there is a risk of splashes or aerosol generation.[8]
- **Respiratory Protection:** For handling the powdered form of the compound outside of a certified chemical fume hood or biological safety cabinet, a NIOSH-approved N95 respirator

is required to prevent inhalation of aerosols.[7]

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedures for the safe handling of **FAK Inhibitor 2** from receipt to disposal.

### 1. Receiving and Inspection:

- Upon receipt, inspect the package for any signs of damage or leakage.
- Wear a single pair of nitrile gloves during inspection.
- If the primary container is compromised, place it in a sealed, labeled bag and consult your institution's Environmental Health and Safety (EHS) office.

### 2. Storage:

- Store the compound in its original, tightly sealed container in a designated, labeled, and well-ventilated area.
- Adhere to the specific storage temperatures outlined in the table above.[3][4]
- Keep away from strong acids/alkalis and strong oxidizing/reducing agents.[1][3]

### 3. Preparation of Solutions:

- All handling of the powdered compound and preparation of stock solutions must be conducted within a certified chemical fume hood or a Class II Biological Safety Cabinet to minimize inhalation exposure.[7]
- Before handling, ensure the work area is clean and decontaminated.
- Don the appropriate PPE as described above.
- Use a dedicated set of calibrated pipettes and disposable tips.
- Weigh the powdered compound on a tared weigh boat. Use care to avoid generating dust.
- Add the solvent to the vial containing the powder slowly to avoid splashing.
- Cap the vial and vortex or sonicate as needed to ensure complete dissolution.

### 4. Use in Experiments:

- When adding the inhibitor to cell cultures or other experimental systems, continue to wear full PPE.
- Perform all manipulations within a biological safety cabinet if working with cell lines.
- Be mindful of potential splashes or aerosol generation.

## Disposal Plan

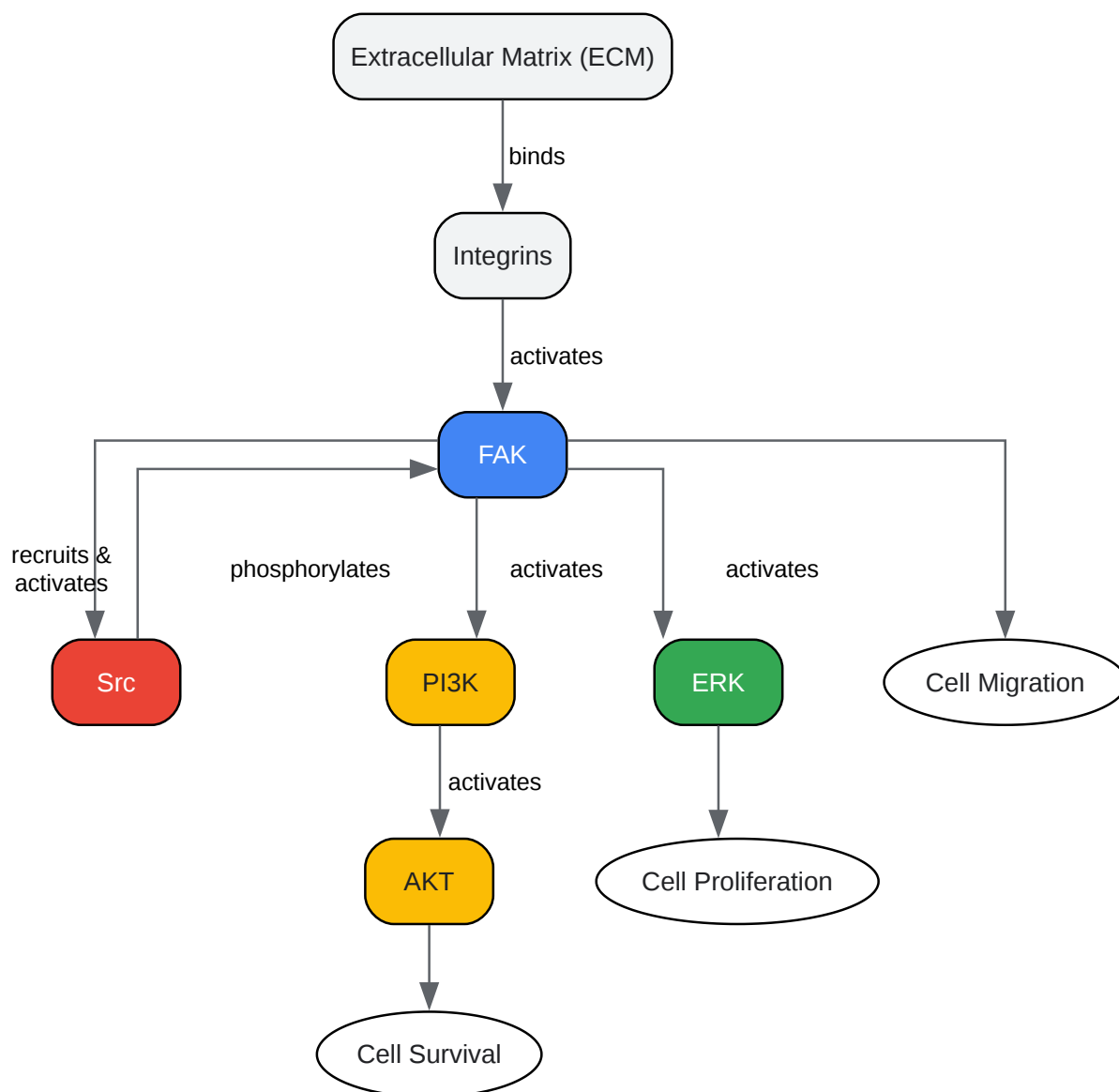
All waste generated from the handling of **FAK Inhibitor 2** must be treated as hazardous chemical waste.

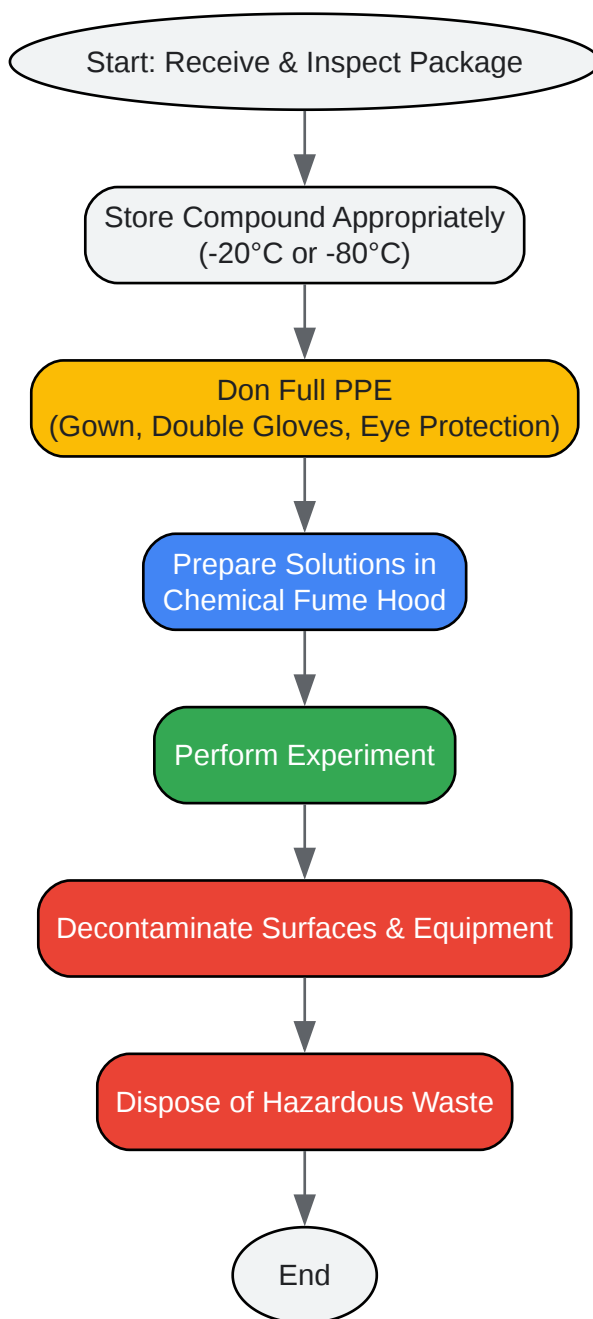
- Solid Waste: All disposable PPE (gloves, gowns), weigh boats, pipette tips, and any other contaminated materials should be collected in a designated, sealed, and clearly labeled hazardous waste bag.
- Liquid Waste: Unused solutions and contaminated media should be collected in a sealed, leak-proof, and clearly labeled hazardous waste container. Do not pour down the drain.[\[1\]](#)
- Sharps Waste: Needles and syringes used to handle the inhibitor must be disposed of in an approved sharps container.
- Decontamination: Decontaminate all non-disposable equipment and work surfaces by scrubbing with 70% ethanol or another appropriate disinfectant.[\[1\]](#)
- Final Disposal: All hazardous waste must be disposed of through your institution's EHS office in accordance with local, state, and federal regulations.

## Visual Guidance

### FAK Signaling Pathway

The following diagram illustrates a simplified representation of the Focal Adhesion Kinase (FAK) signaling pathway, which is the target of **FAK Inhibitor 2**. FAK is a non-receptor tyrosine kinase that plays a crucial role in cell adhesion, migration, proliferation, and survival.[\[9\]](#) Its inhibition can block these downstream cellular processes, which is of therapeutic interest in cancer research.[\[10\]](#)[\[11\]](#)





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